

Fmoc-Lys(2-Cl-Z)-OH CAS number

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Compound of Interest

Compound Name: *Fmoc-Lys(2-Cl-Z)-OH*

CAS No.: 133970-31-7

Cat. No.: B557024

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An In-depth Technical Guide to **Fmoc-Lys(2-Cl-Z)-OH**: A Cornerstone for Advanced Peptide Synthesis

Introduction

In the intricate field of synthetic peptide chemistry, the success of a synthesis hinges on the precise and strategic use of protected amino acids. Among these critical building blocks is N α -Fmoc-N ϵ -(2-chlorobenzyloxycarbonyl)-L-lysine, commonly abbreviated as **Fmoc-Lys(2-Cl-Z)-OH**. This derivative of lysine is indispensable for researchers and drug development professionals engaged in Solid-Phase Peptide Synthesis (SPPS), particularly when constructing complex peptides, peptidomimetics, and bioconjugates.^{[1][2]}

The primary function of **Fmoc-Lys(2-Cl-Z)-OH** is to introduce a lysine residue into a growing peptide chain while its side-chain (ϵ -amino group) is masked by the 2-chlorobenzyloxycarbonyl (2-Cl-Z) group. This guide, written from the perspective of a senior application scientist, delves into the core properties, strategic applications, and detailed methodologies associated with this reagent. We will explore the causality behind its design, the protocols that ensure its effective use, and the analytical methods required to validate its incorporation.

The L-isomer of this compound, which is the focus of this guide, is identified by the CAS Number 133970-31-7.^{[3][4][5][6][7]} It is important to note that the D-isomer, used for synthesizing peptides with non-natural stereochemistry, has a distinct CAS Number: 1393687-43-8.^{[1][2]}

Physicochemical and Structural Properties

The utility of **Fmoc-Lys(2-Cl-Z)-OH** is a direct result of its unique chemical architecture. The molecule consists of three key components: the base-labile N α -Fmoc group for temporary protection during peptide chain elongation, the core L-lysine structure, and the robust N ϵ -2-Cl-Z group for semi-permanent side-chain protection.

The electron-withdrawing chlorine atom on the benzyl ring of the 2-Cl-Z group enhances its stability towards acids compared to the standard benzyloxycarbonyl (Z) group.^{[8][9]} This increased acid resistance is a crucial feature, preventing premature deprotection during intermediate steps of certain synthetic strategies.

Table 1: Key Physicochemical Properties of **Fmoc-Lys(2-Cl-Z)-OH**

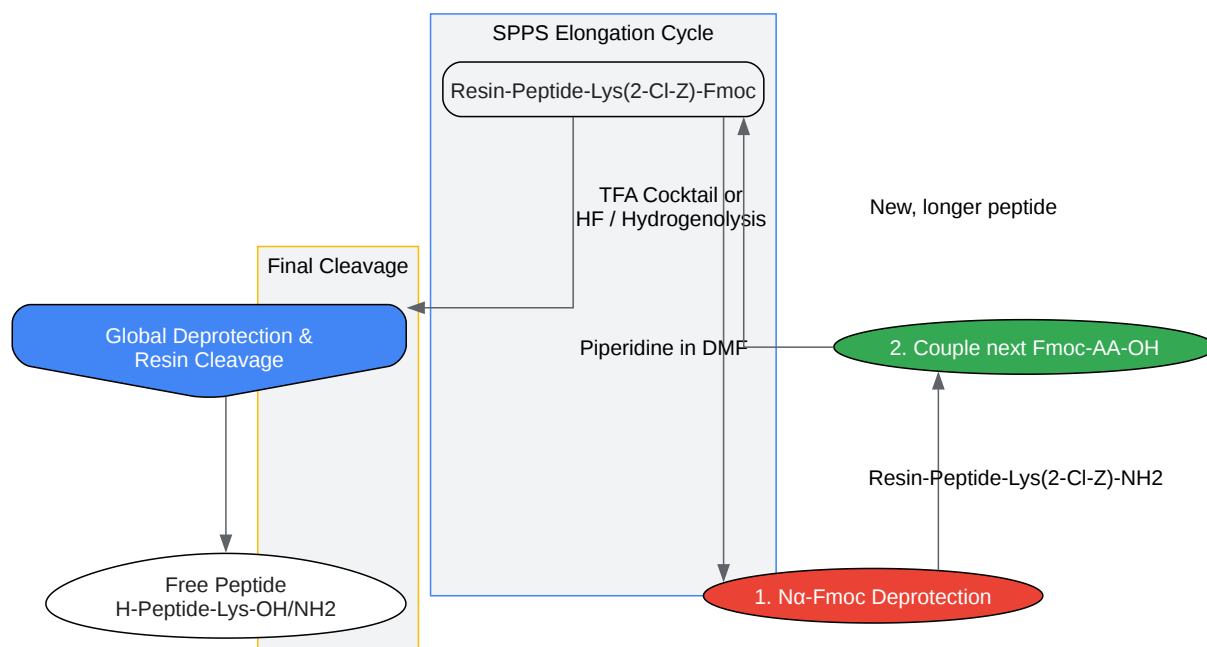
Property	Value	Source(s)
CAS Number	133970-31-7	^{[3][4][6][7]}
Molecular Formula	C ₂₉ H ₂₉ ClN ₂ O ₆	^{[3][4]}
Molecular Weight	537.01 g/mol	^{[4][5][6]}
Appearance	White to off-white solid/powder	^[1]
Purity (Typical)	≥98% (by HPLC)	^{[1][4][5][6]}
Storage Temperature	2-8°C, sealed in dry conditions	^[4]
Synonyms	N α -Fmoc-N ϵ -(2-chlorobenzyloxycarbonyl)-L-lysine	^{[4][10]}

The Principle of Orthogonality: The 2-Cl-Z Advantage

The cornerstone of modern peptide synthesis is the concept of orthogonal protection, which allows for the selective removal of one type of protecting group in the presence of others.

Fmoc-Lys(2-Cl-Z)-OH is a perfect embodiment of this principle. The N α -Fmoc group is labile to basic conditions (e.g., piperidine), while the N ϵ -2-Cl-Z group is stable to base but can be removed by strong acid or catalytic hydrogenation.[\[3\]](#)[\[9\]](#)[\[11\]](#)

This orthogonality ensures that during the iterative cycles of peptide elongation, only the N-terminal Fmoc group is removed to allow for the coupling of the next amino acid, leaving the lysine side-chain functionality safely masked.



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Caption: Orthogonal protection strategy using **Fmoc-Lys(2-Cl-Z)-OH**.

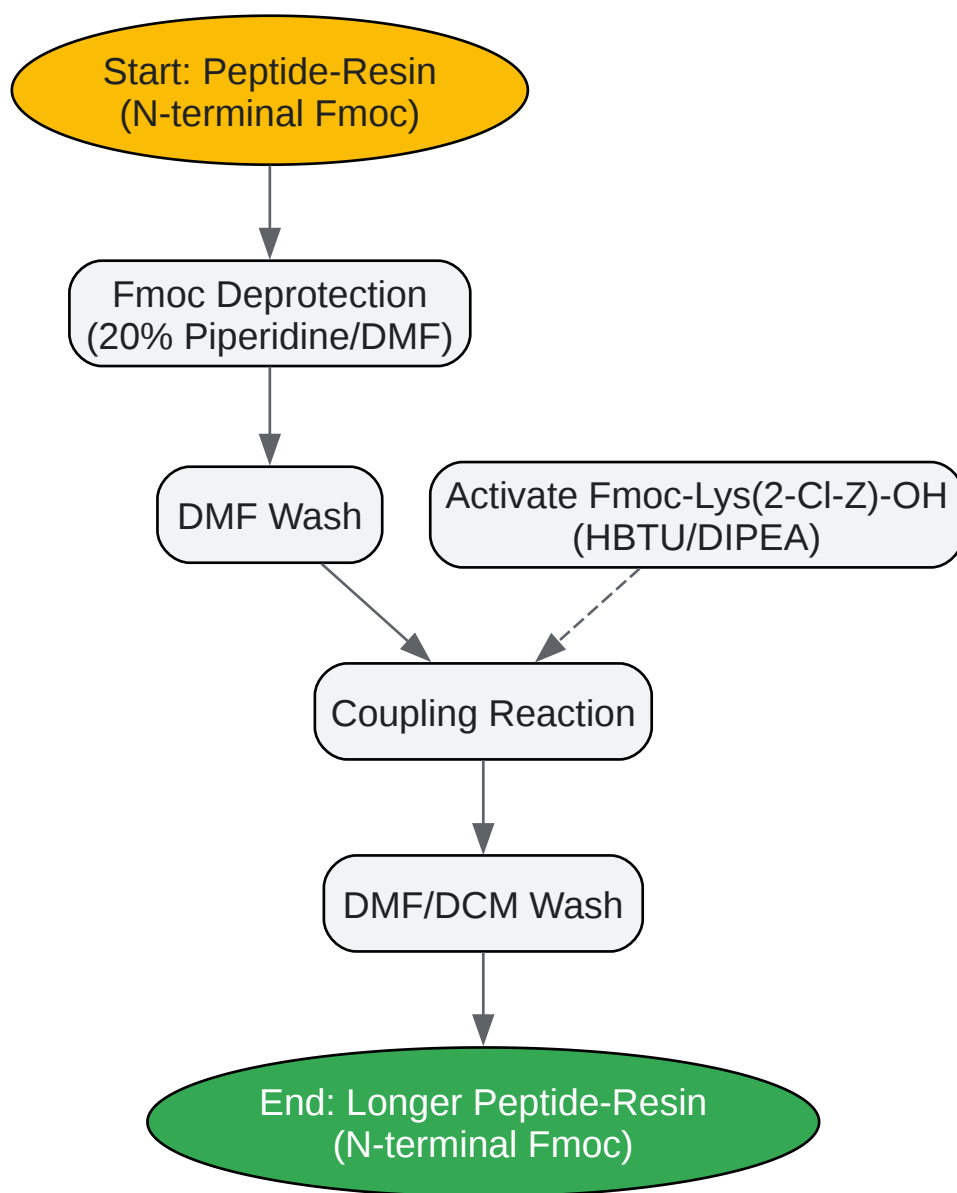
Experimental Protocols: Application in Fmoc-SPPS

The following protocols represent a self-validating system for the incorporation and subsequent deprotection of a lysine residue using **Fmoc-Lys(2-Cl-Z)-OH**.

Protocol 1: Standard Coupling Cycle

This workflow details the incorporation of **Fmoc-Lys(2-Cl-Z)-OH** onto a resin-bound peptide chain with a free N-terminal amine.

- **Resin Swelling:** Swell the peptide-resin (1.0 eq) in dimethylformamide (DMF) for 30-60 minutes.
- **Fmoc Deprotection:** Treat the resin with 20% piperidine in DMF (v/v) for 5 minutes. Drain, and repeat with a fresh solution for 10-15 minutes to ensure complete removal of the N-terminal Fmoc group from the preceding amino acid.[\[12\]](#)
- **Washing:** Wash the resin thoroughly with DMF (5-7 times) to remove all traces of piperidine. A positive Kaiser test (ninhydrin test) should confirm the presence of a free primary amine.
- **Amino Acid Activation:** In a separate vessel, pre-activate **Fmoc-Lys(2-Cl-Z)-OH** (3-4 eq) with an activating agent like HBTU (3-4 eq) and a base such as diisopropylethylamine (DIPEA) (6-8 eq) in DMF for 2-5 minutes.
- **Coupling Reaction:** Add the activated amino acid solution to the resin. Agitate the mixture at room temperature for 1-2 hours.
- **Post-Coupling Wash:** Wash the resin with DMF (3-5 times) followed by dichloromethane (DCM) (3-5 times).
- **Validation:** Perform a Kaiser test. A negative result (yellow beads) indicates a successful and complete coupling reaction.



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Caption: A typical coupling cycle in Solid-Phase Peptide Synthesis (SPPS).

Protocol 2: Cleavage and 2-Cl-Z Group Removal

Once the peptide synthesis is complete, the final step is to cleave the peptide from the resin and remove all side-chain protecting groups, including the 2-Cl-Z group.

Method A: Strong Acidolysis (TFA Cleavage Cocktail)

This is the most common method for peptides synthesized on standard acid-labile resins (e.g., Rink Amide, Wang).

- **Preparation:** Wash the dried peptide-resin with DCM and dry it under a high vacuum for at least 4 hours.
- **Cleavage Cocktail:** Prepare a cleavage cocktail appropriate for the peptide sequence. A standard cocktail is Reagent K (TFA/water/phenol/thioanisole/EDT, 82.5:5:5:5:2.5 v/v). For simpler peptides without sensitive residues like Cys, Met, or Trp, a mixture of TFA/Triisopropylsilane (TIS)/Water (95:2.5:2.5 v/v) may suffice.
- **Cleavage Reaction:** Add the cleavage cocktail to the resin (approx. 10 mL per gram of resin) and agitate at room temperature for 2-4 hours. The 2-Cl-Z group is efficiently cleaved under these conditions.
- **Peptide Precipitation:** Filter the resin and collect the TFA filtrate. Reduce the volume of the filtrate with a stream of nitrogen and precipitate the crude peptide by adding it to cold diethyl ether.
- **Isolation:** Centrifuge the mixture to pellet the peptide, decant the ether, and repeat the ether wash 2-3 times. Dry the resulting peptide pellet under vacuum.

Method B: Catalytic Hydrogenolysis

This method offers an orthogonal route for deprotection and is useful if other acid-labile groups must remain intact. It is less common in standard Fmoc-SPPS but is a valid chemical strategy.

[\[3\]](#)[\[11\]](#)

- **Peptide Dissolution:** Dissolve the protected peptide (cleaved from the resin if necessary) in a suitable solvent like 10% aqueous formic acid in methanol.[\[11\]](#)
- **Catalyst Addition:** Add a Palladium catalyst, such as 5-10% Pd on carbon (Pd/C), at a mass roughly equal to the peptide.[\[11\]](#)
- **Reaction:** Stir the mixture vigorously at room temperature. The reaction progress can be monitored by HPLC or TLC.

- **Catalyst Removal:** Once the reaction is complete, filter the mixture through a pad of Celite to remove the Pd/C catalyst.
- **Isolation:** Evaporate the solvent in vacuo to obtain the deprotected peptide.[\[11\]](#)

Analytical Characterization

Robust analytical methods are essential for quality control of both the starting material and the final synthesized peptide.

Table 2: Key Analytical Techniques

Technique	Purpose	Key Insights
Reversed-Phase HPLC (RP-HPLC)	Purity assessment of Fmoc-Lys(2-Cl-Z)-OH and the final peptide.	Provides quantitative purity data based on peak area percentage. A high-purity sample shows a single major peak. [13]
Mass Spectrometry (MS)	Molecular weight confirmation.	Verifies the identity of the starting material and confirms the successful synthesis of the target peptide by matching the observed mass-to-charge ratio with the calculated value. [13]
NMR Spectroscopy	Structural elucidation.	Provides detailed structural information, confirming the correct connectivity of atoms and the presence of protecting groups. [13] [14]

Safety and Handling

As a fine chemical, **Fmoc-Lys(2-Cl-Z)-OH** requires careful handling in a laboratory setting.

- Hazards: The compound is classified with GHS hazard statements H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[4]
- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling the solid powder or its solutions.[15][16]
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhaling dust. Avoid generating dust during weighing and transfer.[15][16]
- Storage: Store the container tightly closed in a dry, cool (2-8°C), and well-ventilated place.[4]

Conclusion

Fmoc-Lys(2-Cl-Z)-OH is more than just a reagent; it is a sophisticated tool that enables the precise chemical synthesis of complex peptides. Its value lies in the robust and reliable protection afforded by the 2-Cl-Z group, which is fully orthogonal to the base-labile Fmoc group. Understanding its chemical principles, applying validated protocols for its use, and employing rigorous analytical oversight are paramount for any research, development, or manufacturing process involving synthetic peptides. This guide provides the foundational knowledge and practical methodologies to leverage the full potential of this critical building block, paving the way for innovations in drug discovery and biomedical research.

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